

"Benzoic acid, 2,3,5-triiodo-, sodium salt" molecular structure and properties

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest

Compound Name:

Benzoic acid, 2,3,5-triiodo-,
sodium salt

Cat. No.:

B100196

Get Quote

An In-depth Technical Guide on Benzoic Acid, 2,3,5-triiodo-, Sodium Salt

This technical guide provides a comprehensive overview of the molecular structure, properties, and biological activities of **Benzoic acid**, **2,3,5-triiodo-**, **sodium salt**. It is intended for researchers, scientists, and professionals in drug development and plant biology, offering detailed data, experimental protocols, and visualizations of its mechanisms of action.

Molecular Structure and Identification

Benzoic acid, 2,3,5-triiodo-, sodium salt is a halogenated derivative of benzoic acid.[1] Its structure is characterized by a benzene ring with a carboxylate group and three iodine atoms substituted at the 2, 3, and 5 positions.[1][2] The sodium salt is formed by the neutralization of the carboxylic acid group of 2,3,5-triiodobenzoic acid (TIBA).[1]

Molecular Formula: C₇H₂I₃NaO₂[3] Parent Acid CAS Number: 88-82-4 Sodium Salt CAS Number: 17274-12-3[3]

Physicochemical Properties

The physicochemical properties of both 2,3,5-triiodobenzoic acid (TIBA) and its sodium salt are summarized below. The sodium salt form significantly enhances its solubility in water.[1]



Property	2,3,5- Triiodobenzoic Acid (TIBA)	Benzoic acid, 2,3,5- triiodo-, sodium salt	Reference(s)
Molecular Weight	499.81 g/mol	521.79 g/mol	[3][4]
Appearance	White to off-white or pale yellow crystalline solid/powder.[5][6][7]	-	
Melting Point	220-226 °C	-	[5]
Solubility	Insoluble in water; Soluble in ethanol, acetone, ether, methanol, NaOH, and KOH.[4][5]	Highly soluble in water.[1]	
Purity	>97% (typical commercial grade)	-	

Biological Activity and Mechanism of Action

The primary biological roles of this compound are as a plant growth regulator and, more recently, as an investigational antitumor agent.

Plant Growth Regulation: Auxin Transport Inhibition

TIBA is widely recognized as a potent inhibitor of polar auxin transport (PAT) in plants.[1][4][8] Auxins, like indole-3-acetic acid (IAA), are critical plant hormones that regulate numerous growth and developmental processes.[1] TIBA hinders the directional, top-down (basipetal) transport of auxin within the plant.[5][9] This inhibition leads to various physiological effects:

- Inhibition of Apical Dominance: By blocking auxin flow from the apical bud, TIBA can reduce the dominance of the main stem, promoting the growth of lateral buds and tillers.[1][5]
- Dwarfing Effect: Inhibition of terminal growth results in shorter, more compact plants.[5] This
 property is utilized in agriculture to prevent lodging (bending over) in crops like soybeans.[1]
 [5]



- Flowering and Rooting: Depending on the concentration, TIBA can promote flowering, induce flower bud formation, or, at lower concentrations, stimulate rooting.[5][10]
- Somatic Embryogenesis: The compound can suppress somatic embryo formation in plant tissue culture applications.[4]

The mechanism is believed to involve interaction with the actin cytoskeleton, which is crucial for the cellular trafficking of auxin transporters.[1]

Mechanism of TIBA as an auxin transport inhibitor.

Antitumor Activity

Recent studies have explored TIBA's potential as an antitumor agent. It has been used as an X-ray contrast agent, and this application revealed physiological side effects, including the generation of reactive oxygen species (ROS).[11] This ROS-inducing property is the basis for its antitumor effects.

- Mechanism: TIBA induces cell death in tumor cells by increasing intracellular ROS levels.[11]
 This leads to significant DNA fragmentation and apoptosis (programmed cell death).[11]
- Selectivity: Studies have shown that TIBA is more cytotoxic to tumor cell lines (e.g., non-small cell lung cancer and chronic myeloid leukemia) than to normal cells, decreasing tumor cell viability to 20% while leaving 70% of normal renal epithelial cells viable under similar conditions.[11]

Proposed mechanism of TIBA-induced antitumor activity.

Experimental Protocols

This section details methodologies for the synthesis of the compound and for evaluating its biological activity.

Synthesis Protocols

Method 1: Iodination using Iodine Monochloride (ICI)[1] This protocol describes the synthesis of the parent acid, which is then neutralized.

Reaction Setup: Dissolve 3-aminobenzoic acid (1.64 mol) in an acidic aqueous medium.



- Iodination: Add Sodium Iodide Dichloride (NaICl₂), as the iodinating agent (5.0 mol), to the solution.
- Incubation: Maintain the reaction temperature at 50–55°C for 24 hours.
- Precipitation & Filtration: The product, 3-amino-2,4,6-triiodobenzoic acid, precipitates out and is collected by filtration. The reported yield is approximately 75%.
- Neutralization to Sodium Salt: Dissolve the resulting acid in water. Add a 20% sodium hydroxide (NaOH) solution dropwise until the pH reaches 7–8.
- Crystallization: Concentrate the solution to induce crystallization of the sodium salt.
- Final Product: Filter and dry the crystals to obtain **Benzoic acid**, **2,3,5-triiodo-, sodium salt**.

Method 2: Oxidative Iodination with Hydrogen Peroxide[1] This method offers a simpler purification process.

- Reaction Setup: Dissolve 3-aminobenzoic acid in ethanol.
- Iodination: Add iodine (I₂, 0.05 mol) and slowly add 30% hydrogen peroxide (H₂O₂, 10 mL) dropwise while refluxing at 80°C.
- Quenching: After the reaction is complete, add sodium metabisulfite to quench and remove any excess iodine.
- Filtration: Filter and dry the resulting 3-amino-2,4,6-triiodobenzoic acid. The reported yield is 88%.
- Neutralization: Proceed with neutralization as described in Step 5 of Method 1.

General synthesis workflow for the sodium salt.

Biological Activity Assays

The following protocols are adapted from studies on TIBA's antitumor effects.[11]

Cell Viability Assessment (MTT Assay)



- Cell Seeding: Plate tumor cells (e.g., H460, K562) and normal control cells (e.g., VERO) in 96-well plates and incubate to allow for attachment.
- Treatment: Treat the cells with varying concentrations of TIBA for specified time periods (e.g., 24, 48, 72 hours).
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate. Viable cells with active metabolism will convert MTT into a purple formazan product.
- Solubilization: Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Quantification: Measure the absorbance of the solution using a microplate reader. Cell viability is proportional to the absorbance and is expressed as a percentage relative to untreated control cells.

Reactive Oxygen Species (ROS) Detection (H2DCFDA Assay)

- Cell Treatment: Treat cells with TIBA as described above.
- Probe Loading: Load the cells with H₂DCFDA (2',7'-dichlorodihydrofluorescein diacetate), a cell-permeant fluorescent probe.
- ROS Reaction: Inside the cell, esterases cleave the acetate groups, and in the presence of ROS, the non-fluorescent H₂DCF is oxidized to the highly fluorescent 2',7'-dichlorofluorescein (DCF).
- Measurement: Measure the fluorescence intensity using a fluorometer or fluorescence microscope. An increase in fluorescence indicates an increase in intracellular ROS levels.

Apoptosis and Cell Death Analysis (Flow Cytometry)

- Cell Preparation: Harvest cells after treatment with TIBA.
- Staining: Stain the cells with fluorescent markers such as Annexin V (which binds to phosphatidylserine on the surface of apoptotic cells) and a viability dye like 7-AAD (7-amino-actinomycin D) or Propidium Iodide (which enters dead cells).



• Analysis: Analyze the stained cell population using a flow cytometer. This allows for the quantification of viable, early apoptotic, late apoptotic, and necrotic cells. An increase in the Annexin V-positive population indicates the induction of apoptosis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Benzoic acid, 2,3,5-triiodo-, sodium salt | 17274-12-3 | Benchchem [benchchem.com]
- 2. 2,3,5-Triiodobenzoic acid | C7H3I3O2 | CID 6948 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,3,5-Triiodobenzoic acid, sodium salt | C7H2I3NaO2 | CID 23662345 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. toku-e.com [toku-e.com]
- 5. Teach you how to use 2,3,5-triiodobenzoic acid (TIBA) Knowledge Zhengzhou Delong Chemical Co., Ltd. [plantgrowthhormones.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. 2,3,5-triiodobenzoic Acid,2,3,5-triiodobenzoic Acid Bioreagent Manufacturers [pharmachemlab.com]
- 8. 2,3,5-Triiodobenzoic acid | 88-82-4 [chemicalbook.com]
- 9. Influence of 2,3,5-Triiodobenzoic Acid and 1-N-Naphthylphthalamic Acid on Indoleacetic Acid Transport in Carnation Cuttings: Relationship with Rooting PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Plant Growth Inhibitor- 2,3,5-triiodobenzoic acid TIBAâ Knowledge Zhengzhou Delong Chemical Co., Ltd. [plantgrowthhormones.com]
- 11. The contrast agent 2,3,5-triiodobenzoic acid (TIBA) induces cell death in tumor cells through the generation of reactive oxygen species PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Benzoic acid, 2,3,5-triiodo-, sodium salt" molecular structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100196#benzoic-acid-2-3-5-triiodo-sodium-salt-molecular-structure-and-properties]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com